

Application Notes and Protocols for the Characterization of Poly(sec-butyl crotonate)

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Compound of Interest

Compound Name: sec-Butyl Crotonate

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These application notes provide a comprehensive overview of the properties and characterization of poly(**sec-butyl crotonate**) (pSBC), a polymer with potential applications in the pharmaceutical and biomedical fields. Detailed experimental protocols for its synthesis and characterization are included to facilitate further research and development.

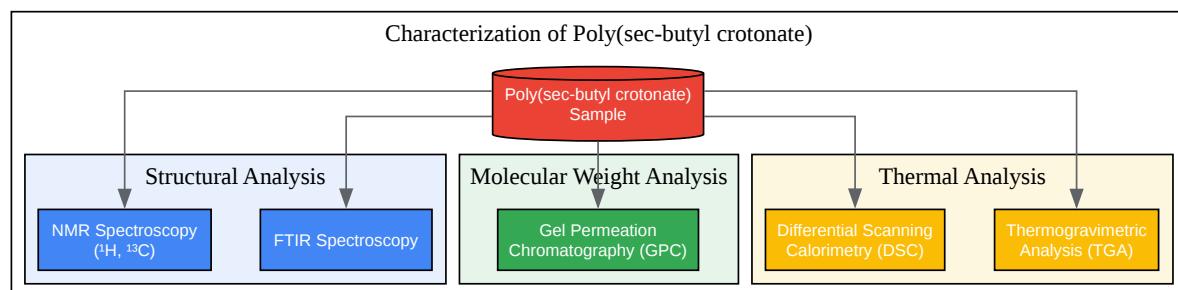
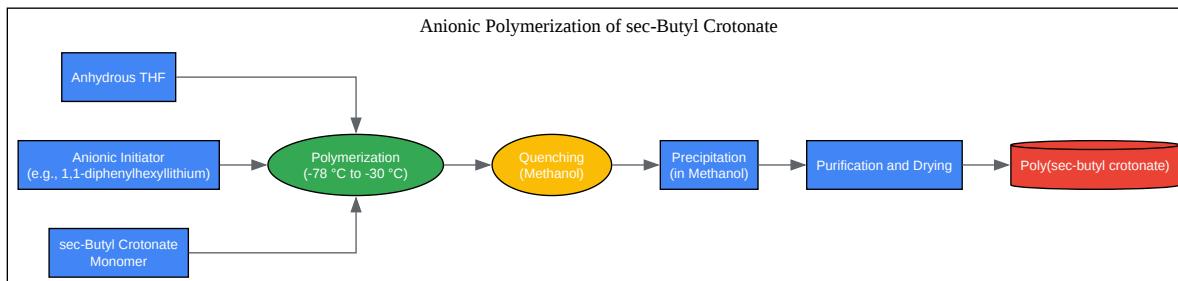
Introduction to Poly(sec-butyl crotonate)

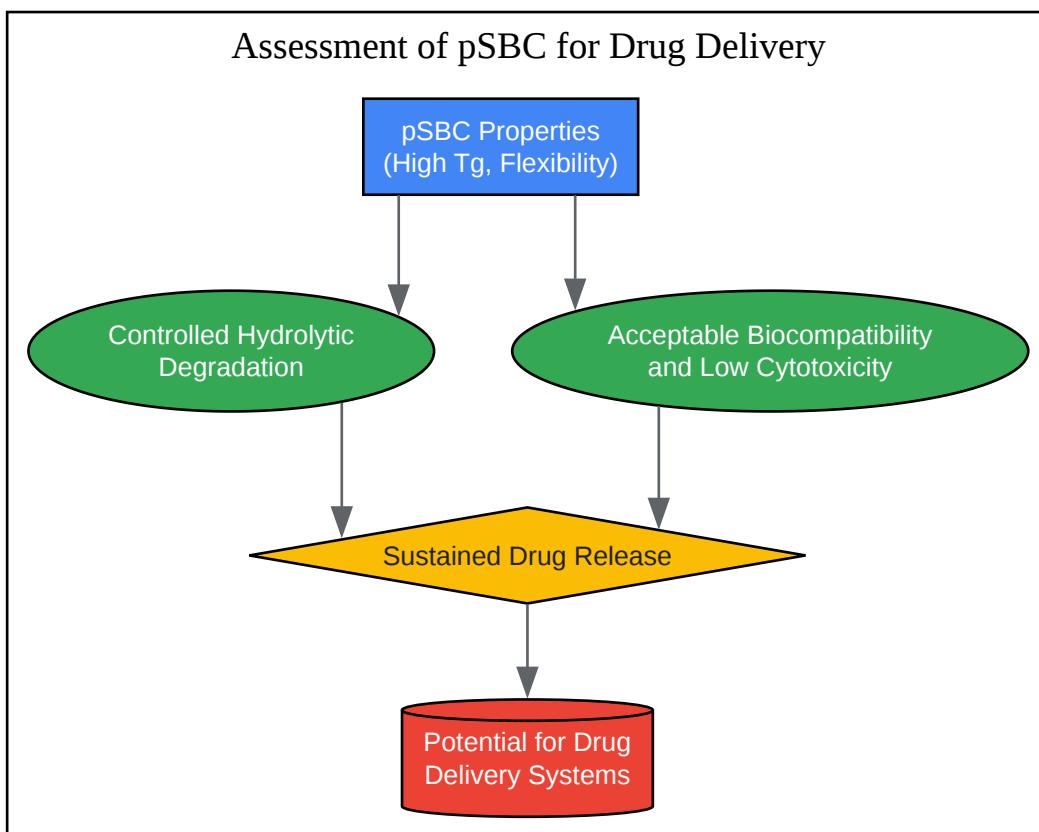
Poly(**sec-butyl crotonate**) is a thermoplastic polymer belonging to the polycrotonate family. It is synthesized through the anionic polymerization of **sec-butyl crotonate** monomer. pSBC is an amorphous polymer with a flexible backbone, exhibiting interesting physical and optical properties.^[1] Notably, it possesses a high glass transition temperature (Tg) and significant extensibility below its Tg, making it a potentially valuable material for various applications, including as a flexible optical material and for drug delivery systems where thermal stability and mechanical integrity are crucial.^[1]

Synthesis of Poly(sec-butyl crotonate)

Poly(**sec-butyl crotonate**) is typically synthesized via anionic polymerization. This method allows for good control over the molecular weight and molecular weight distribution of the polymer.

Synthesis Workflow





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References

- 1. afinitica.com [afinitica.com]
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